

An In-depth Technical Guide to the Physicochemical Properties of Sodium Lauroyl Lactylate

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Compound of Interest

Compound Name: *Lauroyl lactylate*

Cat. No.: *B12729394*

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Abstract

Sodium **Lauroyl Lactylate** (SLL) is a versatile and naturally derived anionic surfactant and emulsifier extensively utilized in the cosmetic, pharmaceutical, and food industries. Formed from the esterification of lauric acid with the sodium salt of lactic acid, SLL exhibits a unique combination of properties including effective emulsification, mild detergency, significant moisturizing capabilities, and antimicrobial activity.^{[1][2]} This technical guide provides a comprehensive overview of the core physicochemical properties of Sodium **Lauroyl Lactylate**, detailed experimental protocols for their determination, and an exploration of its mechanisms of action, particularly in relation to its interaction with biological membranes and the skin barrier. This document is intended to serve as a critical resource for researchers, scientists, and professionals engaged in formulation and drug development.

Core Physicochemical Properties

The functional efficacy of Sodium **Lauroyl Lactylate** in various applications is dictated by its distinct physicochemical characteristics. These properties are summarized below.

Table 1: General Physicochemical Properties of Sodium Lauroyl Lactylate

Property	Value	Source(s)
INCI Name	Sodium Lauroyl Lactylate	[2]
CAS Number	13557-75-0	[2]
Molecular Formula	C ₁₈ H ₃₁ NaO ₆	[2]
Molecular Weight	366.4 g/mol	[3]
Appearance	White to off-white waxy solid/powder	[2]
pH (10% Aqueous Solution)	5.0 - 6.5	[4]

Table 2: Quantitative Physicochemical Parameters of Sodium Lauroyl Lactylate

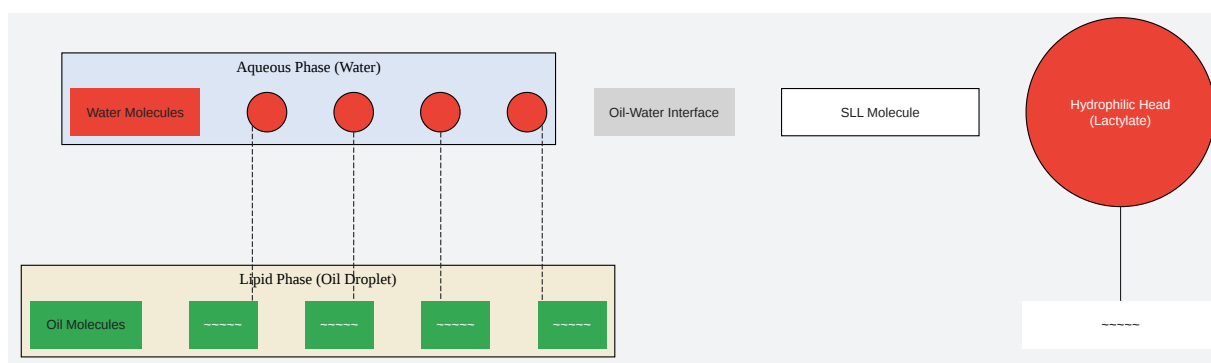
Parameter	Value/Range	Source(s)
Melting Point	55 - 59 °C	[5]
Boiling Point	460.3 °C (estimated)	[6]
Solubility	Partially soluble/dispersible in water; highly soluble in oils	[5][7]
Specific Gravity (at 25°C)	1.05 – 1.15	[4]
HLB Value	14.4 (Calculated)	[4]
Acid Value (mg KOH/g)	60 - 110	[4]
Saponification Value (mg KOH/g)	260 - 320	[4]
Critical Micelle Concentration (CMC)	~2 mM	[8]

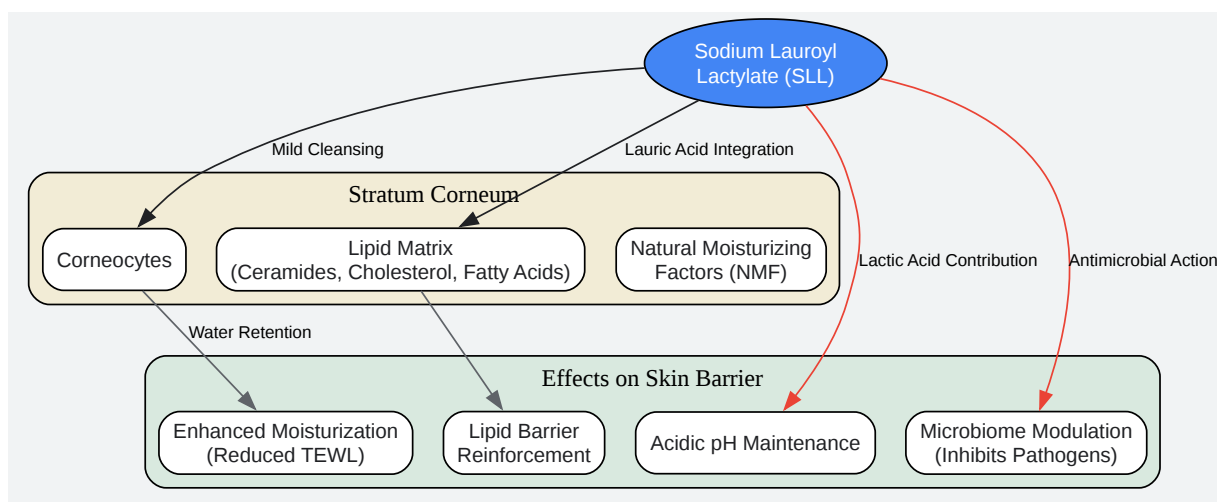
Detailed Physicochemical Analysis

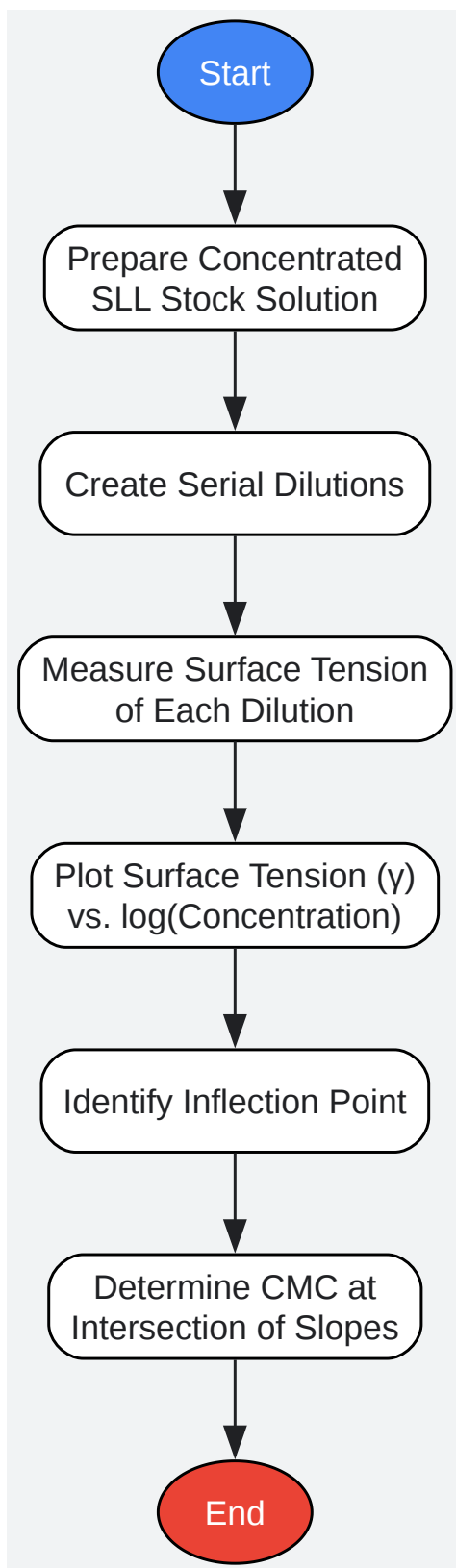
Amphiphilic Nature and Surfactant Activity

Sodium **Lauroyl Lactylate** is an amphiphilic molecule, possessing a lipophilic (oil-loving) lauroyl tail and a hydrophilic (water-loving) lactylate headgroup. This dual nature allows it to position itself at oil-water interfaces, reducing the interfacial tension between the two phases. This is the fundamental principle behind its function as a surfactant and emulsifier, enabling the stable mixing of oil and water-based ingredients into a homogenous emulsion.[1][9]

The diagram below illustrates the orientation of SLL molecules at an oil-water interface, forming a stable emulsion.







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